

High-Resolution Mass Spectrometry for the Structural Elucidation of Cefcapene Impurity 7

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Compound of Interest

Compound Name: Cefcapene Impurity 7

Cat. No.: B13389703

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Regulatory Context and Analytical Challenge

Cefcapene pivoxil is an oral, third-generation cephalosporin antibiotic characterized by a pivaloyloxymethyl (POM) ester prodrug moiety. During the synthesis and shelf-life storage of the active pharmaceutical ingredient (API), various related substances and degradation products can form. Under the ICH Q3A(R2) guidelines [1], any impurity exceeding the identification threshold (typically 0.10% or 1.0 mg per day intake) must be structurally characterized to ensure patient safety and drug efficacy.

In commercial impurity standards, "**Cefcapene Impurity 7**" is often assigned to a specific synthetic byproduct. However, vendor catalogs show discrepancies in its exact structural assignment—some defining it as a butyl-adduct ($C_{27}H_{37}N_5O_8S_2$), while others define it as a heavier pivaloyloxy-adduct with the Chemical Abstract Service (CAS) number 105889-80-3 ($C_{28}H_{37}N_5O_{10}S_2$) [2].

As a Senior Application Scientist, I approach this ambiguity not as a roadblock, but as the exact reason why High-Resolution Mass Spectrometry (HRMS) is mandatory. Relying solely on HPLC-UV retention times is insufficient. This application note establishes a self-validating Liquid Chromatography Quadrupole Time-of-Flight Mass Spectrometry (LC-QTOF-MS/MS)

workflow to unambiguously determine the elemental composition and structural connectivity of the $C_{28}H_{37}N_5O_{10}S_2$ variant of **Cefcapene Impurity 7**.

Scientific Rationale & Experimental Design

A robust impurity profiling method must be a self-validating system. Every parameter in this workflow is chosen with specific causality:

- **Chromatographic Strategy (SPP Column):** We utilize a Superficially Porous Particle (SPP) C18 column rather than a fully porous particle column. Causality: SPP columns mitigate the longitudinal diffusion (the B-term in the van Deemter equation), providing UHPLC-like peak sharpness at lower backpressures. This is critical for resolving Impurity 7 from isobaric cephalosporin isomers (e.g., $\Delta 2$ -isomer degradation products) [3].
- **Mobile Phase Selection:** The mobile phase employs 10 mM ammonium formate with 0.1% formic acid. Causality: The formate buffer maintains a slightly acidic pH to stabilize the fragile β -lactam ring during separation, while acting as a volatile proton donor to maximize ionization efficiency $[M+H]^+$ in the Electrospray Ionization (ESI) source.
- **Mass Spectrometry Strategy (CE Ramping):** Data-Dependent Acquisition (DDA) is employed with Collision Energy (CE) ramping (15–45 eV). Causality: Cephalosporins possess a highly labile β -lactam core that shatters at high CE, but a robust aminothiazole side chain that requires high CE to fragment. Ramping the energy across the acquisition window ensures that both low-energy (intact core) and high-energy (side-chain cleavage) product ions are captured in a single MS/MS spectrum.

Experimental Protocol: LC-QTOF-MS/MS

Step 1: Sample Preparation

- **Diluent Preparation:** Prepare a diluent of Methanol:Water (50:50, v/v). This ratio ensures complete solubilization of the lipophilic POM ester while maintaining compatibility with the initial aqueous conditions of the reversed-phase gradient.
- **API Spiking:** Dissolve the Cefcapene pivoxil API batch to a concentration of 1.0 mg/mL. Spike with 1.0 $\mu\text{g/mL}$ (0.1% w/w) of the **Cefcapene Impurity 7** reference standard to simulate an ICH-compliant threshold sample.

- System Suitability (Blank): Prepare a blank diluent vial to rule out background interferences and system carryover.

Step 2: UHPLC Separation Conditions

- Column: SPP C18 (2.1 mm × 100 mm, 2.7 µm particle size).
- Mobile Phase A: 10 mM Ammonium Formate + 0.1% Formic Acid in LC-MS grade H₂O.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.
- Gradient Program:
 - 0.0 – 2.0 min: 5% B
 - 2.0 – 12.0 min: Linear ramp to 60% B
 - 12.0 – 15.0 min: Linear ramp to 95% B (Column wash)
 - 15.1 – 18.0 min: 5% B (Re-equilibration)
- Injection Volume: 2.0 µL.
- Column Temperature: 35 °C.

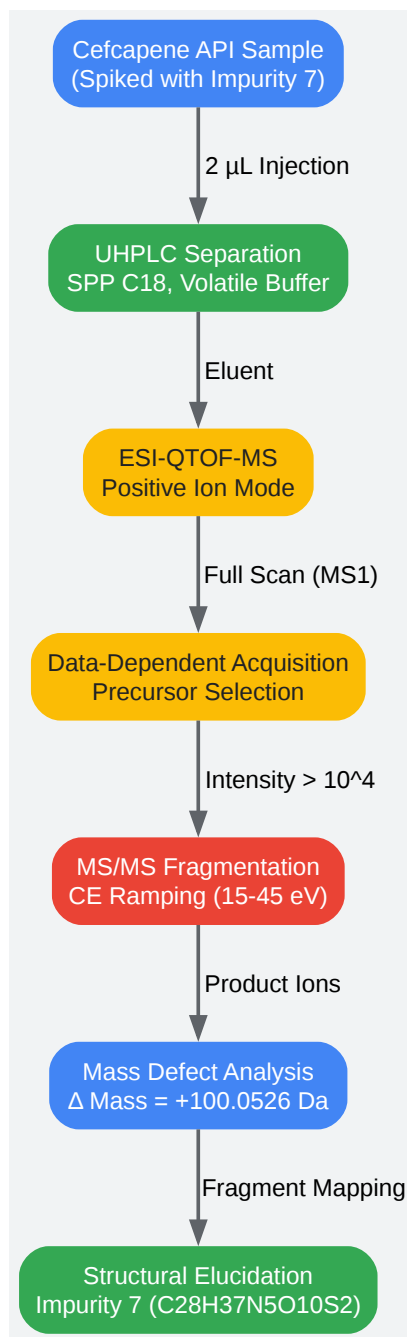
Step 3: QTOF-MS/MS Parameters

- Ionization Source: ESI in Positive Ion Mode.
- Capillary Voltage: 4000 V.
- Fragmentor Voltage: 125 V (Optimized to prevent premature in-source decay of the POM ester) [3].
- Mass Range (MS1): m/z 100 – 1000 at 2 spectra/sec.

- DDA Settings: Top 3 most intense precursors selected for MS/MS. Active exclusion enabled after 2 spectra for 0.15 min to allow sampling of co-eluting minor impurities.
- Collision Energy: Ramped from 15 eV to 45 eV.
- Lock Mass: Continuous infusion of reference mass m/z 121.0509 and 922.0098 to ensure mass accuracy < 5 ppm.

Analytical Workflow Visualization

The logical decision tree for isolating and characterizing Impurity 7 is mapped below.



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Analytical workflow for the HRMS structural elucidation of **Cefcapene Impurity 7**.

Data Presentation & Structural Elucidation

The exact mass measurement is the first pillar of structural elucidation. As shown in Table 1, the parent API yields a protonated molecule at m/z 568.1530. Impurity 7 elutes later in the reversed-phase gradient (indicating higher lipophilicity) and yields an m/z of 668.2051.

The mass shift of +100.0526 Da corresponds precisely to the addition of a C₅H₈O₂ moiety. Chemically, this indicates that Impurity 7 is a di-POM derivative or a pivaloyloxy-adduct formed during the esterification step of the API synthesis.

Table 1: High-Resolution Mass Spectrometry Data for Cefcapene Pivoxil and Impurity 7

Compound	Chemical Formula	Theoretical Exact Mass (Da)	Theoretical [M+H] ⁺ (m/z)	Observed [M+H] ⁺ (m/z)	Mass Error (ppm)
Cefcapene Pivoxil	C ₂₃ H ₂₉ N ₅ O ₈ S ₂	567.1458	568.1530	568.1532	+0.35
Cefcapene Impurity 7	C ₂₈ H ₃₇ N ₅ O ₁₀ S ₂	667.1982	668.2055	668.2051	-0.60

To confirm the location of this +100 Da adduct, we analyze the MS/MS fragmentation data (Table 2). The loss of 116 Da (cleavage of the core POM ester) is a hallmark of Cefcapene pivoxil. In Impurity 7, we observe a sequential loss: first, the loss of pivalic acid (-102 Da) from the adduct site, followed by the standard loss of the POM ester (-116 Da). The presence of the intact aminothiazole fragment at m/z 240.0 confirms that the core pharmacophore remains unmodified, localizing the impurity modification to the esterifiable side chains.

Table 2: Diagnostic MS/MS Fragment Ions for **Cefcapene Impurity 7**

Observed m/z	Formula	Assignment / Structural Significance
668.2051	[C ₂₈ H ₃₈ N ₅ O ₁₀ S ₂] ⁺	Protonated precursor ion [M+H] ⁺
566.1528	[C ₂₃ H ₂₈ N ₅ O ₈ S ₂] ⁺	Loss of pivalic acid (-102 Da) from the adduct site
450.1115	[C ₁₇ H ₁₈ N ₅ O ₆ S ₂] ⁺	Subsequent cleavage of the core POM ester (-116 Da)
240.0442	[C ₉ H ₁₀ N ₃ O ₃ S] ⁺	Aminothiazole side-chain fragment (Confirms intact core)

Conclusion

By integrating superficially porous particle chromatography with DDA-driven LC-QTOF-MS/MS, we establish a self-validating protocol that resolves catalog ambiguities surrounding

Cefcapene Impurity 7. The sub-1 ppm mass accuracy and targeted CE ramping unequivocally identify the impurity as a $C_{28}H_{37}N_5O_{10}S_2$ pivaloyloxy-adduct. This methodology provides drug development professionals with a highly defensible, ICH-compliant data package for regulatory submission.

References

- International Council for Harmonisation of Technical Requirements for Pharmaceuticals for Human Use (ICH). "ICH Q3A (R2) Impurities in new drug substances." European Medicines Agency. URL:[[Link](#)]
- Liu, Y., et al. "Determination of cefcapene acid by LC–MS and their application to a pharmacokinetic study in healthy Chinese volunteers." Journal of Chromatography B, 2010. URL:[[Link](#)]
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